

# (5-Ethoxy-2-formylphenyl)boronic acid solubility in organic solvents

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## Compound of Interest

Compound Name: (5-Ethoxy-2-formylphenyl)boronic acid

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An In-depth Technical Guide on the Solubility of **(5-Ethoxy-2-formylphenyl)boronic acid** in Organic Solvents

## Abstract

This technical guide provides a comprehensive overview of the solubility characteristics of **(5-Ethoxy-2-formylphenyl)boronic acid**. Due to the limited availability of specific quantitative solubility data for **(5-Ethoxy-2-formylphenyl)boronic acid** in publicly accessible literature, this document presents solubility data for the parent compound, phenylboronic acid, as a relevant proxy. The guide details established experimental protocols for determining the solubility of boronic acids, offering a framework for researchers to ascertain the solubility of the title compound and its analogs. Furthermore, this document includes visualizations of a standard solubility determination workflow and factors influencing solubility to provide a practical context for its use in synthetic chemistry and drug development.

## Introduction

**(5-Ethoxy-2-formylphenyl)boronic acid** is a bifunctional organic compound of significant interest in medicinal chemistry and organic synthesis. The boronic acid moiety is a versatile functional group, most notably utilized in the palladium-catalyzed Suzuki-Miyaura cross-coupling reaction to form carbon-carbon bonds.<sup>[1]</sup> The presence of both an ethoxy and a formyl group on the phenyl ring can influence the molecule's polarity, reactivity, and physicochemical properties, including its solubility.

A thorough understanding of the solubility of **(5-Ethoxy-2-formylphenyl)boronic acid** in various organic solvents is crucial for its application in organic synthesis, purification, formulation, and drug development.<sup>[2][3]</sup> The choice of solvent can significantly impact reaction kinetics, yield, and the ease of product isolation. This guide aims to provide researchers with foundational knowledge and practical methodologies for assessing the solubility of this and related arylboronic acids.

## Physicochemical Properties

- IUPAC Name: **(5-Ethoxy-2-formylphenyl)boronic acid**
- CAS Number: 1003042-89-4
- Molecular Formula: C<sub>9</sub>H<sub>11</sub>BO<sub>4</sub>
- Molecular Weight: 193.99 g/mol
- Structure:

## Solubility of Arylboronic Acids

Quantitative solubility data for **(5-Ethoxy-2-formylphenyl)boronic acid** is not readily available in the public domain. However, the solubility of phenylboronic acid, the parent compound, has been studied and can serve as a useful reference point. The introduction of an ethoxy group is generally expected to increase solubility in many organic solvents compared to the unsubstituted phenylboronic acid, while the polar formyl group may have a more complex influence depending on the solvent.<sup>[4][5]</sup>

## Factors Influencing Solubility

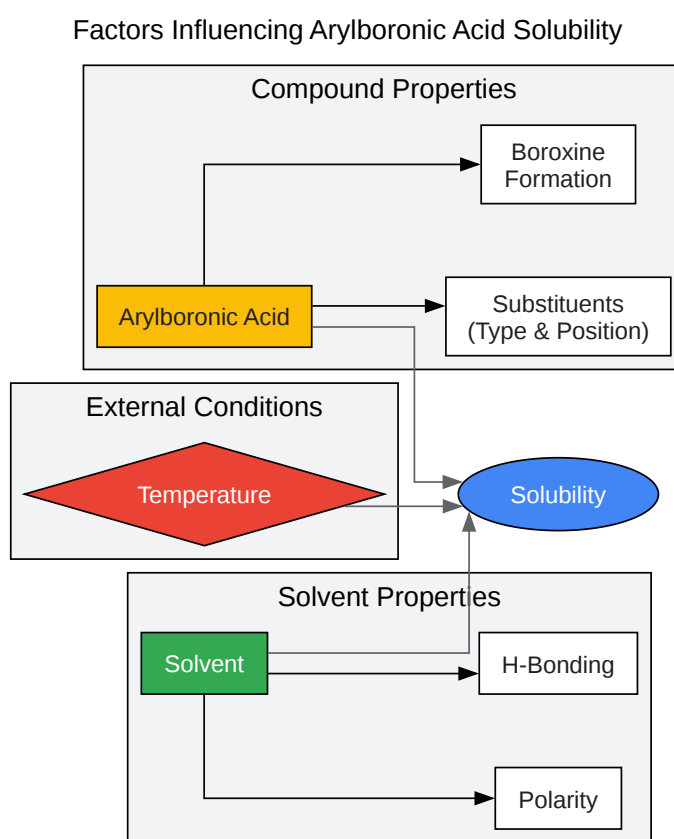
The solubility of arylboronic acids is influenced by several factors:

- **Solvent Polarity:** Generally, the solubility of phenylboronic acid increases with the polarity of the solvent, with some exceptions.<sup>[6]</sup> Ethers and ketones are often good solvents for boronic acids.<sup>[6][7]</sup>
- **Substituent Effects:** The type and position of substituents on the phenyl ring have a significant impact on solubility.<sup>[4]</sup> For instance, the introduction of an isobutoxy group into the

phenylboronic acid ring generally increases its solubility in most tested organic solvents.[4][5]

- Temperature: The solubility of solids in liquids generally increases with temperature.[8]
- Formation of Boroxines: Boronic acids can undergo dehydration to form cyclic anhydrides known as boroxines.[4] This process can be reversible and is influenced by the solvent and temperature, which can complicate solubility measurements.

Below is a diagram illustrating the key factors that influence the solubility of arylboronic acids.



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Caption: Factors influencing arylboronic acid solubility.

## Solubility Data for Phenylboronic Acid

The following table summarizes the qualitative and quantitative solubility of phenylboronic acid in various organic solvents, which can be used as a proxy.

Solvent	Type	Solubility
Dipropyl ether	Ether	High[6][7]
Acetone	Ketone	High[6][7]
3-Pentanone	Ketone	Moderate to High[7]
Chloroform	Chloroalkane	Moderate[6][7]
Methylcyclohexane	Hydrocarbon	Very Low[6][7]
Water	Protic	Low (1.9 g/100 g H <sub>2</sub> O at 20°C) [7]

## Experimental Protocol for Solubility Determination

A common and reliable technique for determining the solubility of boronic acids is the dynamic method, which involves measuring the temperature at which a solid solute completely dissolves in a solvent upon controlled heating.[2][4] This method is based on observing the disappearance of turbidity of a solid-liquid mixture as the temperature is slowly increased.[2]

## Materials and Equipment

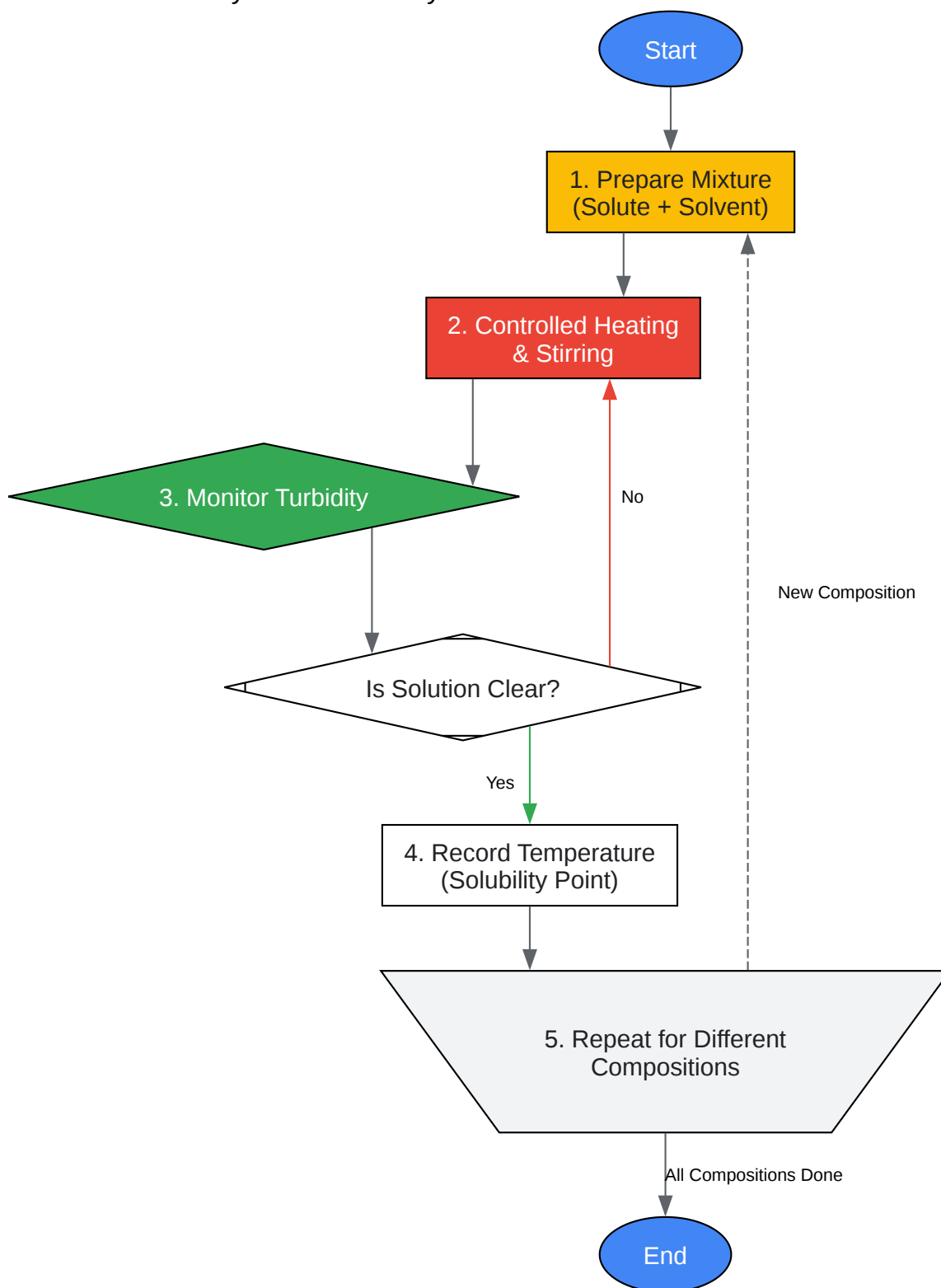
- (5-Ethoxy-2-formylphenyl)boronic acid
- Selected organic solvents (e.g., acetone, acetonitrile, toluene, methanol)
- Jacketed glass vessel with a magnetic stirrer
- Circulating thermostat bath
- Calibrated thermometer or temperature probe
- Luminance probe or a laser beam and a photodetector for turbidity measurement
- Analytical balance

## Procedure

- Sample Preparation: Accurately weigh a specific amount of **(5-Ethoxy-2-formylphenyl)boronic acid** and the chosen organic solvent into the jacketed glass vessel.
- Heating and Observation: Place the vessel in the thermostat bath and begin stirring the mixture. The temperature of the bath is slowly increased at a constant rate (e.g., 0.1-0.5 °C/min).<sup>[2]</sup>
- Turbidity Measurement: The turbidity of the solution is continuously monitored using a luminance probe or by observing the scattering of a laser beam passing through the solution.<sup>[2][4]</sup>
- Determination of Dissolution Temperature: The temperature at which the last solid particles disappear, and the solution becomes clear, is recorded as the solubility temperature for that specific composition.<sup>[2]</sup>
- Data Collection: Repeat the measurement with different compositions of the solute and solvent to construct a solubility curve (solubility vs. temperature).

The following diagram illustrates the experimental workflow for the dynamic solubility determination method.

## Dynamic Solubility Determination Workflow

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Caption: Dynamic solubility determination workflow.

## Applications in Drug Development and Synthesis

Boronic acids are crucial in pharmaceutical discovery and synthesis.<sup>[1]</sup> They are considered bioisosteres of carboxylic acids and are key building blocks in the synthesis of complex molecules, often through the Suzuki-Miyaura coupling reaction.<sup>[1][9]</sup> The formyl group in **(5-Ethoxy-2-formylphenyl)boronic acid** provides a reactive site for further chemical modifications, enabling the creation of diverse chemical libraries for drug screening.<sup>[1]</sup> Several boronic acid-containing drugs, such as Bortezomib (Velcade), have been approved, highlighting the importance of this class of compounds in medicine.<sup>[9][10]</sup> Understanding their solubility is paramount for formulation, as poor solubility can be a significant obstacle in drug development.<sup>[3]</sup>

## Conclusion

While specific quantitative solubility data for **(5-Ethoxy-2-formylphenyl)boronic acid** remains to be published, this guide provides a robust framework for researchers. By leveraging data from analogous compounds like phenylboronic acid, understanding the key factors that govern solubility, and employing standardized experimental protocols such as the dynamic method, scientists can effectively determine the solubility of this compound in various organic solvents. This knowledge is essential for optimizing reaction conditions, purification processes, and formulation strategies in both academic and industrial research settings.

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## References

- 1. nbino.com [nbino.com]
- 2. benchchem.com [benchchem.com]
- 3. DSpace [kuscholarworks.ku.edu]
- 4. pubs.acs.org [pubs.acs.org]
- 5. researchgate.net [researchgate.net]

- 6. researchgate.net [researchgate.net]
- 7. d-nb.info [d-nb.info]
- 8. What are the factors that affect solubility? | AAT Bioquest [aatbio.com]
- 9. mdpi.com [mdpi.com]
- 10. Boron Chemicals in Drug Discovery and Development: Synthesis and Medicinal Perspective - PMC [pmc.ncbi.nlm.nih.gov]
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